

An In-depth Technical Guide to the Safety and Handling of 8-Quinolinecarboxaldehyde

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Compound of Interest

Compound Name: 8-Quinolinecarboxaldehyde

Cat. No.: B1295770

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **8-Quinolinecarboxaldehyde** (CAS No. 38707-70-9), a versatile intermediate in organic synthesis. Adherence to these guidelines is crucial for ensuring a safe laboratory environment.

Hazard Identification and Classification

8-Quinolinecarboxaldehyde is classified as a hazardous substance. It is an irritant to the skin, eyes, and respiratory system.^[1]^[2] Ingestion or inhalation may be harmful.^[1]

GHS Hazard Statements:

- H315: Causes skin irritation.^[2]
- H319: Causes serious eye irritation.^[2]
- H335: May cause respiratory irritation.^[2]

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.^[3]
- P280: Wear protective gloves/protective clothing/eye protection/face protection.^[3]

- P302+P352: IF ON SKIN: Wash with plenty of soap and water.[3]
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[3]

Physical and Chemical Properties

A summary of the key physical and chemical properties of **8-Quinolinecarboxaldehyde** is presented in the table below.

Property	Value
Molecular Formula	C ₁₀ H ₇ NO[2]
Molecular Weight	157.17 g/mol [1][2]
Appearance	Yellow, Solid Crystalline Powder
Melting Point	95-98 °C
Boiling Point	314.3 ± 15.0 °C at 760 mmHg[1]
Flash Point	151.9 ± 27.8 °C[1]
Density	1.2 ± 0.1 g/cm ³ [1]
Solubility	No data available
Vapor Pressure	0.0 ± 0.7 mmHg at 25°C[1]

Toxicological Data

Specific quantitative toxicological data such as LD50 or LC50 for **8-Quinolinecarboxaldehyde** are not readily available in the public domain.[1] The primary hazards are related to its irritant properties.[1][2] It is not listed as a carcinogen by ACGIH, IARC, or NTP.[1]

Toxicity Endpoint	Result
Acute Oral Toxicity	May be harmful if swallowed; causes irritation of the digestive tract.[1]
Acute Dermal Toxicity	May be harmful if absorbed through the skin; causes skin irritation.[1]
Acute Inhalation Toxicity	May be harmful if inhaled; causes respiratory tract irritation.[1]
Eye Irritation	Causes serious eye irritation.[1][2]
Skin Irritation	Causes skin irritation.[1][2]
Carcinogenicity	Not listed by ACGIH, IARC, or NTP.[1]

Experimental Protocols

Detailed experimental protocols for toxicological studies on **8-Quinolinecarboxaldehyde** are not publicly available. However, the following are general methodologies for assessing skin and eye irritation, based on internationally recognized guidelines, which would be applicable for a substance with the hazard profile of **8-Quinolinecarboxaldehyde**.

a) Skin Irritation Testing (based on OECD Guideline 439: In Vitro Skin Irritation: Reconstructed Human Epidermis Test Method)

This in vitro test uses a reconstructed human epidermis model to assess the potential of a substance to cause skin irritation.

- **Test System:** A three-dimensional reconstructed human epidermis model is used, which mimics the upper layers of human skin.
- **Procedure:** A small amount of the test substance (in this case, **8-Quinolinecarboxaldehyde**) is applied topically to the surface of the skin model.
- **Exposure:** The substance is left in contact with the tissue for a defined period (e.g., 60 minutes).

- **Viability Assessment:** After exposure, the tissue is rinsed, and cell viability is measured using a colorimetric assay (e.g., MTT assay). The amount of color change is proportional to the number of viable cells.
- **Classification:** If the cell viability is reduced below a certain threshold (typically $\leq 50\%$) compared to a negative control, the substance is classified as a skin irritant.

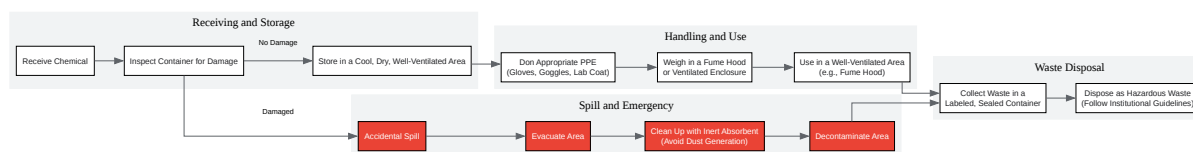
b) **Eye Irritation Testing** (based on OECD Guideline 492: Reconstructed human Cornea-like Epithelium (RhCE) test method for identifying chemicals not requiring classification and labelling for eye irritation or serious eye damage)

This in vitro method is used to identify substances that do not cause serious eye damage or irritation.

- **Test System:** A reconstructed human cornea-like epithelium model is utilized.
- **Procedure:** The test substance is applied to the surface of the corneal model.
- **Exposure:** The exposure duration is typically short (e.g., minutes).
- **Viability Assessment:** Similar to the skin irritation test, cell viability is determined using methods like the MTT assay.
- **Classification:** A substance that does not reduce cell viability below a specified threshold is considered a non-irritant. To classify a substance as an irritant, further testing, potentially including in vivo methods as described in OECD Guideline 405 (Acute Eye Irritation/Corrosion), would be necessary, though these are being phased out for ethical reasons. The in vivo test involves applying the substance to the eye of an animal (historically, rabbits) and observing for effects such as redness, swelling, and corneal opacity over a period of days.

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.



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Safe Handling Workflow for 8-Quinolinecarboxaldehyde.

Engineering Controls:

- Work in a well-ventilated area, preferably in a chemical fume hood.
- Ensure eyewash stations and safety showers are readily accessible.[1]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear chemical safety goggles or a face shield.[3]
- Skin Protection: Wear appropriate protective gloves (e.g., nitrile) and a lab coat.
- Respiratory Protection: If working outside of a fume hood or if dust is generated, use a NIOSH-approved respirator.[1]

Storage:

- Store in a cool, dry, and well-ventilated place.[1]
- Keep the container tightly closed.[3]
- Store away from incompatible materials such as strong oxidizing agents.

First Aid Measures

- After Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.[\[1\]](#)
- After Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation persists.
- After Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- After Ingestion: Do not induce vomiting. Rinse mouth with water. Seek medical attention.[\[1\]](#)

Accidental Release Measures

- Personal Precautions: Evacuate the area and ensure adequate ventilation. Avoid breathing dust and contact with the substance. Wear appropriate PPE.
- Environmental Precautions: Prevent the substance from entering drains.
- Methods for Cleaning Up: Carefully sweep or vacuum up the spilled solid material, avoiding dust generation. Place the material into a suitable, labeled container for disposal.[\[1\]](#) Clean the spill area with soap and water.

Firefighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or alcohol-resistant foam.[\[1\]](#)
- Specific Hazards: During a fire, hazardous decomposition products such as carbon oxides and nitrogen oxides may be formed.
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.[\[1\]](#)

Stability and Reactivity

- Reactivity: No specific reactivity hazards are known under normal conditions.
- Chemical Stability: Stable under recommended storage conditions.[3]
- Conditions to Avoid: Incompatible materials, heat, flames, and sparks. Avoid the formation of dust.[3]
- Incompatible Materials: Strong oxidizing agents.
- Hazardous Decomposition Products: Carbon monoxide, carbon dioxide, and nitrogen oxides.

This technical guide is intended to provide comprehensive safety and handling information for **8-Quinolinecarboxaldehyde**. It is imperative that all users of this chemical are familiar with its hazards and follow the recommended precautions to ensure a safe working environment. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the most current and detailed information.

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